

Technical Analysis & Comparative Guide: 4-Bromo-2-cyclopropoxypyrimidine

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Compound of Interest

Compound Name: 4-Bromo-2-cyclopropoxypyrimidine
Cat. No.: B14846718

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Executive Summary & Structural Context

4-Bromo-2-cyclopropoxypyrimidine is a critical electrophilic scaffold often employed in the synthesis of kinase inhibitors and GPCR ligands.^[1] Its structural uniqueness lies in the cyclopropoxy group at the C2 position—a moiety increasingly favored in drug design for its metabolic stability and unique steric profile compared to standard alkoxy groups.

This guide details the ¹H and ¹³C NMR signatures required to validate this structure, specifically distinguishing it from its regioisomers (e.g., 2-bromo-4-cyclopropoxypyrimidine) and starting materials (e.g., 2,4-dibromopyrimidine).

Structural Specifications

- Core: Pyrimidine ring (1,3-diazine).^[1]
- Substituents:
 - C2: Cyclopropoxy (-O-CH-(CH₂)₂).^[1] Acts as an electron-donating group (EDG) via resonance, shielding the ring carbons.

- C4: Bromine (-Br).[1] Acts as a weak deactivator inductively but has a significant "heavy atom" shielding effect on the attached carbon in ^{13}C NMR.

Experimental Protocol (Trustworthiness & Methodology)

To ensure reproducible spectral data, the following protocol is recommended. This workflow minimizes solvent effects that can obscure the critical cyclopropyl coupling patterns.

Sample Preparation[1][2][3][4][5]

- Solvent Selection: Chloroform-d (CDCl_3) is the preferred solvent (99.8% D).[1]
 - Why: It minimizes H-bonding interactions that can broaden signals in DMSO-d₆. [1] The cyclopropyl protons are distinctively resolved in CDCl_3 .
- Concentration: Prepare a 10–15 mg sample in 0.6 mL solvent.
- Reference: Calibrate to residual CHCl_3 (δ 7.26 ppm for ^1H , 77.16 ppm for ^{13}C).

Instrument Parameters

- Frequency: 400 MHz or higher (essential to resolve the H5/H6 coupling constant).
- Temperature: 298 K (25°C).[1]
- Pulse Sequence: Standard 1D proton (zg30) and proton-decoupled carbon (zgpg30).[1]

^1H NMR Spectral Analysis

The proton spectrum is characterized by two distinct regions: the aromatic pyrimidine zone and the aliphatic cyclopropyl zone.

A. Pyrimidine Ring Protons (Aromatic Zone)

The pyrimidine ring possesses two protons at positions 5 and 6. Their coupling constant () is the primary diagnostic for the pyrimidine core integrity.

Position	Chemical Shift (δ ppm)	Multiplicity	Coupling (Hz)	Assignment Logic
H-6	8.20 – 8.35	Doublet (d)	~5.3 Hz	Deshielded by adjacent N1 and C5. ^[1] Downfield shift is characteristic of position 6. ^[1]
H-5	6.95 – 7.10	Doublet (d)	~5.3 Hz	Shielded by the electron-donating C2-alkoxy group and ortho-position to C4-Br. ^[1]

Comparative Insight: In the starting material (2,4-dibromopyrimidine), H6 appears further downfield (~8.5 ppm) and H5 around 7.5 ppm. The introduction of the electron-rich cyclopropoxy group at C2 causes an upfield shift (shielding) of both protons, particularly H5.

B. Cyclopropyl Protons (Aliphatic Zone)

The cyclopropyl group exhibits a unique high-field pattern due to the magnetic anisotropy of the strained ring.

Position	Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment Logic
O-CH	4.30 – 4.45	Multiplet (m)	1H	Deshielded by Oxygen.[1] Often appears as a septet-like multiplet.[1]
Cyclopropyl-CH ₂	0.80 – 0.95	Multiplet (m)	4H	High-field region. [1] Typically two distinct multiplets if resolution allows (cis/trans effects).[1]

“

Analyst Note: The cyclopropyl methylene protons (CH₂) often appear as complex multiplets due to geminal and vicinal coupling. In lower field instruments (300 MHz), they may merge into a broad signal.

¹³C NMR Spectral Analysis

The carbon spectrum provides definitive proof of the regiochemistry (C2 vs C4 substitution).

Key Carbon Signals (CDCl₃)

Carbon	Shift (δ ppm)	Description & Diagnostic Value
C2	163.0 – 165.0	Ipso-cyclopropoxy. Most deshielded carbon due to attachment to two nitrogens and one oxygen.[1]
C4	150.0 – 153.0	Ipso-bromo. Distinctive shift.[1] The heavy atom effect of Bromine often shields this carbon relative to a chloro-analog (which would be ~160 ppm).[1]
C6	157.0 – 159.0	Aromatic CH.[1] Downfield due to adjacent Nitrogen.[1][2]
C5	115.0 – 118.0	Aromatic CH.[1] Most shielded ring carbon.[1]
Cp-CH	55.0 – 60.0	Cyclopropyl methine.[1] Deshielded by Oxygen.[1]
Cp-CH2	6.0 – 8.0	Cyclopropyl methylene.[1] Characteristic high-field region. [1][3]

Comparative Performance & Validation

To validate the synthesis, one must compare the product against its likely impurities or precursors.

Comparison Table: Product vs. Precursor

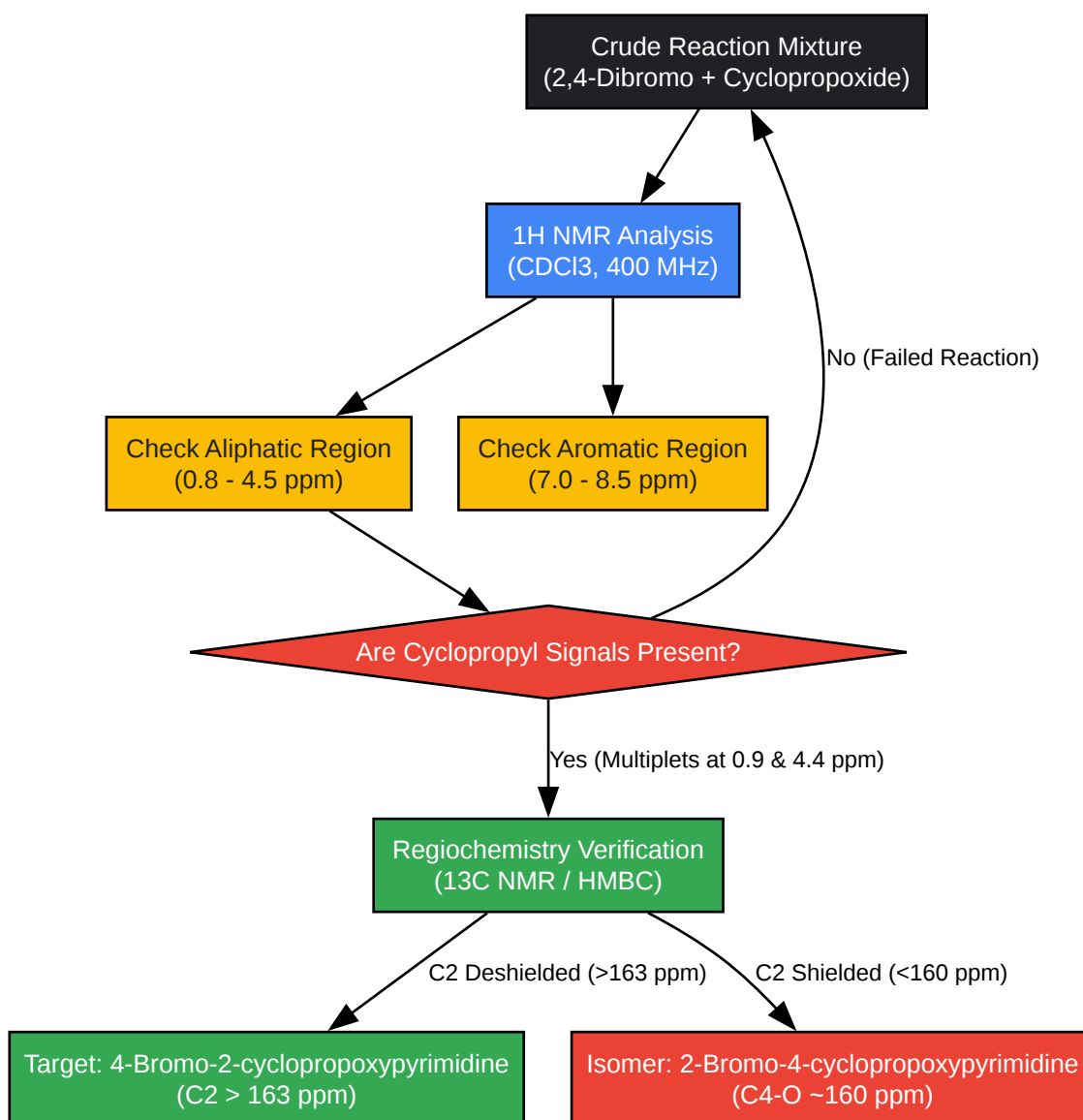
Feature	4-Bromo-2-cyclopropoxypyrimidine (Product)	2,4-Dibromopyrimidine (Precursor)	Regioisomer (2-Br-4-OCp) (Impurity)
H5 Shift	~7.0 ppm (Shielded)	~7.5 ppm	~6.8 ppm (Different shielding pattern)
H6 Shift	~8.3 ppm	~8.5 ppm	~8.1 ppm
Aliphatic	Present (0.8 - 4.4 ppm)	Absent	Present
Symmetry	Asymmetric coupling (d, d)	Asymmetric coupling (d, d)	Similar, but shifts differ.[1][4]

Regiochemistry Check: The C4-Br bond is typically more susceptible to nucleophilic attack than C2-Br in 2,4-dibromopyrimidine. Therefore, direct reaction with cyclopropoxide often yields the 4-cyclopropoxy-2-bromo isomer as the major product.[1]

- Critical Verification: If your target is the 2-cyclopropoxy-4-bromo isomer (as titled), you must verify the C2 carbon shift.[1] A C2-alkoxy carbon is typically further downfield (>160 ppm) compared to a C4-alkoxy carbon (~160 ppm) due to being flanked by two nitrogens.[1]

Analytical Workflow Diagram

The following Graphviz diagram outlines the logic flow for verifying the compound structure from a crude reaction mixture.



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Caption: Logical workflow for distinguishing the target **4-bromo-2-cyclopropoxypyrimidine** from its regioisomer using NMR spectral features.

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